



Application Notes and Protocols: DL-Methionine Methylsulfonium Chloride in Plant Science Research

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Compound of Interest		
Compound Name:	DL-Methionine methylsulfonium chloride	
Cat. No.:	B075466	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

DL-Methionine methylsulfonium chloride (MMSC), commonly known as Vitamin U, is a derivative of the amino acid methionine.[1] In plant science, its naturally occurring isomer, S-methylmethionine (SMM), is recognized as a crucial metabolite involved in various physiological processes.[2] SMM is synthesized in all flowering plants and plays a significant role in sulfur metabolism, transport, and stress responses.[3][4] It is synthesized from methionine via S-adenosylmethionine (SAM) and can be converted back to methionine, forming a metabolic loop known as the SMM cycle.[5][6] As a key transport molecule for reduced sulfur, SMM is primarily synthesized in vegetative tissues and transported through the phloem to sink tissues like developing seeds, supplying the sulfur required for protein synthesis.[3][7][8]

These application notes provide a comprehensive overview of the roles of MMSC/SMM in plant science and detailed protocols for its use in research, focusing on enhancing abiotic stress tolerance and studying plant metabolism.

Core Applications in Plant Research



Enhancement of Abiotic Stress Tolerance

MMSC has demonstrated significant protective effects against various abiotic stressors, making it a valuable tool for research into plant resilience.

- Low-Temperature Stress: Exogenous application of SMM has been shown to reduce cell
 membrane damage in plants exposed to chilling and freezing temperatures.[9] This
 protective effect is linked to a reduction in electrolyte leakage, a common indicator of
 membrane injury.[9][10] The mechanism involves the stimulation of polyamine biosynthesis,
 specifically increasing the levels of putrescine, agmatine, and spermidine, which are known
 to stabilize cell membranes and macromolecules under stress.[9][10]
- Salinity Stress: The SMM cycle is integral to salinity tolerance, particularly during critical early life stages such as germination and seedling growth.[11] Under salt stress, plants upregulate the expression of genes in the SMM cycle, like homocysteine methyltransferase (HMT), to increase methionine production.[11][12] Methionine, in turn, activates abscisic acid (ABA) signaling, which is crucial for orchestrating salt stress responses.[13][14] Studies on Arabidopsis mutants lacking the ability to produce SMM show severe repression of germination and growth under NaCl treatment, highlighting SMM's importance.[11]

Regulation of Sulfur and Nitrogen Metabolism

SMM is a major long-distance transport form of organic sulfur in the phloem, often more abundant than glutathione.[3][15] This makes it a key player in the source-to-sink allocation of sulfur, which is essential for the synthesis of proteins in developing seeds.[3][16] Research using genetic manipulation of SMM transport has shown that increasing SMM translocation can positively affect overall sulfur and nitrogen assimilation, leading to increased plant biomass and seed yield.[7][16] Therefore, MMSC can be used in studies aimed at understanding and improving nutrient use efficiency and crop yield.

Modulation of Plant Growth and Development

As a precursor to ethylene and polyamines, and a mobile source of methyl groups and sulfur, MMSC is involved in regulating plant growth and development.[2][17] Its role in supplying methionine to sink tissues is critical for seed filling and protein accumulation.[7] Exogenous application of its precursor, L-methionine, has been shown to induce earlier flowering and improve yield-contributing parameters in crops like okra.[18]



Quantitative Data Summary

The following tables summarize quantitative findings from studies investigating the effects of MMSC and its related precursor, methionine, on various plant parameters.

Table 1: Effects of MMSC/Methionine Application on Plant Growth and Yield

Plant Species	Compound & Application Method	Concentration	Observed Effect	Reference
Sunflower (Helianthus annuus)	L-methionine (Foliar)	20 mg/L	Significantly improved shoot fresh weight under drought stress.	[19]
Okra (Abelmoschus esculentus)	L-methionine (Foliar)	10 mg/L	Increased number of flowers by 76% and fruit length by 77%. Decreased flowering time by 15%.	[18]
Okra (Abelmoschus esculentus)	L-methionine (Soil)	40 mg/kg	Decreased flowering and fruiting time by 21% and 23%, respectively.	[18]

| Pea (Pisum sativum) | SMM Phloem Loading (Genetic) | - | Increased SMM in phloem by 27-40%; increased whole leaf SMM by up to 70%. |[16] |

Table 2: Effects of MMSC Application on Abiotic Stress Tolerance Markers

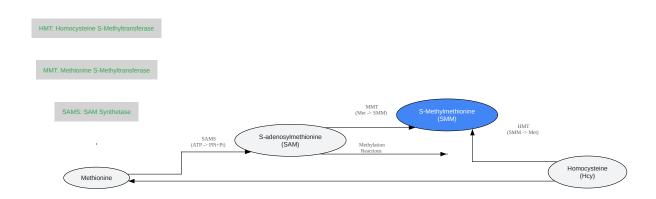


Plant Species	Stress Type	MMSC Treatment	Measured Parameter	Observed Effect	Reference
Pea, Maize, Soybean, Wheat	Low- Temperatur e	SMM Solution	Electrolyte Leakage	Significantl y reduced electrolyte leakage in both leaves and roots.	[9]
Pea, Soybean, Wheat	Low- Temperature	SMM Solution	Polyamine Levels	Increased quantities of agmatine, putrescine, and spermidine.	[9]
Arabidopsis thaliana	Salinity (NaCl)	(Genetic mutant lacking SMM)	Germination Rate	Severe repression of germination rate compared to wild type under NaCl treatment.	[11]

| Arabidopsis, Soybean, Maize | Salinity | Exogenous Methionine | Salt Tolerance | Significantly improved salt stress resistance; increased proline accumulation and reduced malondialdehyde (oxidative damage marker). |[14] |

Signaling Pathways and Experimental Workflows Biochemical and Signaling Pathways

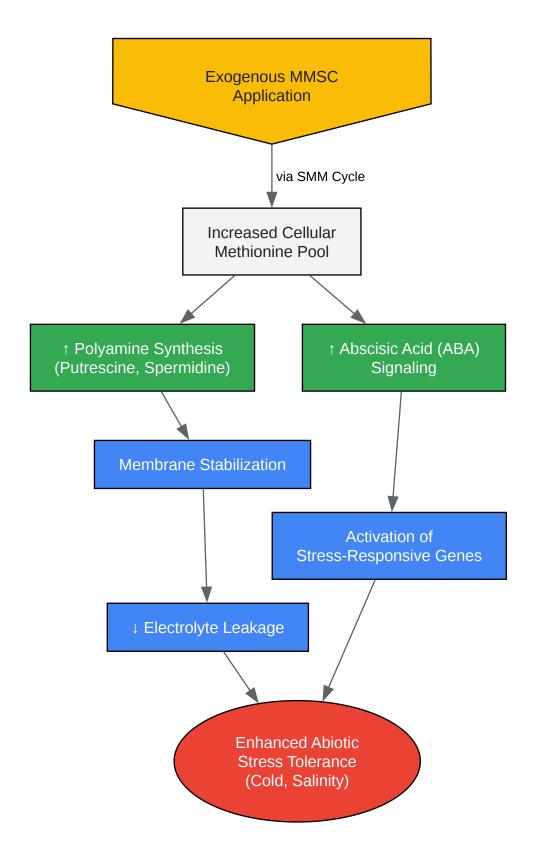




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Caption: The S-Methylmethionine (SMM) Cycle in plants.



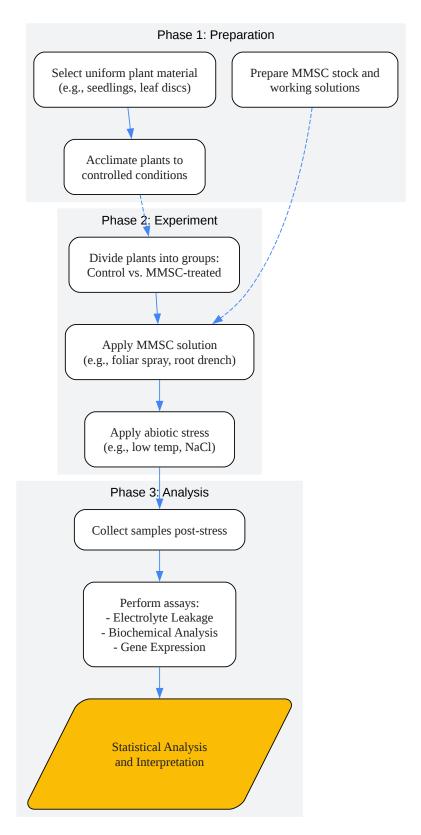


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Caption: MMSC's role in the abiotic stress mitigation pathway.



Experimental Workflow



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Caption: Workflow for assessing MMSC's effect on stress tolerance.

Experimental Protocols Protocol 1: Preparation and Application of MMSC Solutions

This protocol describes how to prepare and apply MMSC for various plant experiments.

Materials:

- DL-Methionine methylsulfonium chloride (CAS 3493-12-7)[20]
- Deionized or distilled water
- Magnetic stirrer and stir bar
- Volumetric flasks and graduated cylinders
- Foliar sprayer (for spray application)
- Growth medium or hydroponic solution

Procedure:

- Stock Solution Preparation (e.g., 10 g/L):
 - Weigh 1.0 g of MMSC powder.
 - Dissolve the powder in approximately 80 mL of deionized water in a 100 mL volumetric flask. MMSC is highly soluble in water (up to 100 mg/mL).[1]
 - Gently stir using a magnetic stirrer until fully dissolved.
 - Bring the final volume to 100 mL with deionized water.
 - Store the stock solution at 4°C for short-term use or aliquot and store at -20°C for longterm storage.[21]



- Working Solution Preparation:
 - Prepare fresh working solutions by diluting the stock solution. For example, to prepare 1 L
 of a 20 mg/L working solution for foliar spray:[19]
 - Pipette 2.0 mL of the 10 g/L stock solution into a 1 L volumetric flask.
 - Add deionized water to the 1 L mark and mix thoroughly.
 - For soil application, calculate the required amount based on soil mass (e.g., 40 mg/kg).
 [18] Dissolve the required MMSC in a volume of water suitable for evenly drenching the soil in the pot.
 - For in-vitro studies, add the appropriate volume of a sterile-filtered stock solution to the autoclaved growth medium to achieve the desired final concentration.
- Application Methods:
 - Foliar Spray: Use a fine-mist sprayer to apply the working solution to the plant foliage until runoff is observed. Apply to both control (water or mock solution) and treated plants. It is best to spray during periods of low light intensity (e.g., early morning or evening) to maximize absorption.
 - Soil Drench/Root Application: Evenly apply a defined volume of the working solution to the soil surface of each pot. For hydroponic systems, add the MMSC directly to the nutrient solution.
 - Seed Priming: Soak seeds in the MMSC working solution for a predetermined period (e.g.,
 6-12 hours) before sowing.

Protocol 2: Assessing Cold Stress Tolerance via Electrolyte Leakage

This protocol measures cell membrane integrity following MMSC treatment and cold stress, adapted from methodologies described in literature.[9]

Materials:



- Plant material (e.g., leaf discs of uniform size, whole seedlings)
- MMSC working solution and control solution
- · Deionized water
- Conductivity meter
- Test tubes
- Temperature-controlled incubator or cold room
- Water bath or autoclave

Procedure:

- Plant Treatment: Treat plants with MMSC or a control solution as described in Protocol 1 and allow them to grow for a specified period (e.g., 24-72 hours).
- Sample Collection: Collect uniform leaf discs (e.g., 1 cm diameter) or whole seedlings from both control and MMSC-treated plants. Gently rinse with deionized water to remove surface contaminants.
- Initial Measurement (C1):
 - Place a known quantity of plant material (e.g., 10 leaf discs) into a test tube containing a specific volume of deionized water (e.g., 20 mL).
 - Incubate at room temperature for a set time (e.g., 2-3 hours) with gentle shaking.
 - Measure the electrical conductivity of the solution (C1) using a calibrated conductivity meter.
- Cold Stress Application:
 - Transfer the test tubes containing the samples to a low-temperature incubator.



- Apply a chilling stress (e.g., 4°C for 24 hours) or a freezing stress (e.g., ramp down to -5°C for 2 hours), depending on the research question.
- Post-Stress Measurement (C2):
 - After the stress period, allow the samples to thaw slowly at room temperature.
 - Bring the volume of water in each tube back to the original volume if necessary.
 - Incubate again at room temperature for 2-3 hours with gentle shaking.
 - Measure the electrical conductivity of the solution (C2).
- Total Electrolyte Measurement (C total):
 - To determine the total electrolyte content, kill the tissues by autoclaving the tubes (e.g., 121°C for 15 minutes) or by boiling in a water bath for 20-30 minutes.
 - Cool the tubes to room temperature and measure the final conductivity (C_total).
- Calculation:
 - Calculate the relative electrolyte leakage (EL) as a percentage:
 - EL (%) = [(C2 C1) / (C_total C1)] * 100
 - Compare the EL (%) between control and MMSC-treated plants. A lower percentage in the treated group indicates reduced membrane damage and enhanced cold tolerance.[10]

Protocol 3: In-Vitro Salinity Tolerance Assay during Germination

This protocol assesses the effect of MMSC on seed germination and early seedling growth under salt stress, based on principles from Arabidopsis studies.[11]

Materials:

Seeds of the plant species of interest (surface-sterilized)



- Petri dishes (90 mm)
- Growth medium (e.g., Murashige and Skoog MS medium) with agar
- Sodium chloride (NaCl)
- MMSC (sterile-filtered stock solution)
- · Laminar flow hood
- Growth chamber with controlled light and temperature

Procedure:

- Media Preparation:
 - Prepare MS agar medium. Before autoclaving, divide the medium into batches.
 - Create a factorial design with different concentrations of NaCl (e.g., 0 mM, 50 mM, 100 mM, 150 mM) and MMSC (e.g., 0 μM, 10 μM, 50 μM). Add the appropriate amount of NaCl to each batch before autoclaving.
 - After autoclaving and cooling the medium to ~50-55°C, add the required volume of sterilefiltered MMSC stock solution to each corresponding batch under a laminar flow hood.
 - Pour the media into sterile petri dishes and allow them to solidify.
- Seed Plating:
 - Surface-sterilize seeds using a standard protocol (e.g., 70% ethanol for 1 minute, followed by 10-15 minutes in a bleach solution, and rinsed 3-5 times with sterile water).
 - Using sterile forceps, place a uniform number of seeds (e.g., 50-100) on the surface of the agar in each petri dish.
 - Seal the plates with parafilm.
- Incubation and Data Collection:



- Stratify the seeds if required (e.g., store at 4°C for 2-3 days in the dark) to synchronize germination.
- Transfer the plates to a growth chamber with controlled conditions (e.g., 16h light/8h dark cycle, 22°C).
- Monitor the plates daily. Define germination as the emergence of the radicle.
- Record the number of germinated seeds each day for a period of 7-10 days. Calculate the germination rate and germination percentage.
- After a set period (e.g., 10-14 days), measure seedling growth parameters such as root length, shoot length, and fresh weight.
- Analysis:
 - Compare the germination rates and seedling growth parameters between treatments.
 Analyze how MMSC supplementation alleviates the inhibitory effects of NaCl. A positive effect would be observed as a higher germination rate and more vigorous seedling growth in the MMSC + NaCl plates compared to the NaCl-only plates.[11][12]

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Methodological & Application





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